

GW-6604: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: GW-6604

Cat. No.: B1684689

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive technical information and detailed protocols for the use of **GW-6604**, a potent and selective inhibitor of the Activin-like kinase 5 (ALK-5). This document is intended to support research applications in areas such as cancer biology, fibrosis, and regenerative medicine.

Product Information

Chemical and Physical Properties

GW-6604 is a small molecule inhibitor of ALK-5, a key component of the Transforming Growth Factor-beta (TGF- β) signaling pathway.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value
Synonyms	GW6604, GW-6604
CAS Number	452342-37-9
Molecular Formula	C ₁₉ H ₁₄ N ₄
Molecular Weight	298.34 g/mol
IUPAC Name	2-phenyl-4-(3-(pyridin-2-yl)-1H-pyrazol-4-yl)pyridine
Appearance	Off-white to light yellow solid powder
Purity	>98% (as determined by HPLC)

Supplier and Purchasing Information

GW-6604 is available from various chemical suppliers. The following table provides a summary of purchasing information from several vendors. Please note that prices and availability are subject to change and researchers should confirm the details with the respective suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
MedKoo Biosciences	406614	>98%	25mg, 50mg, 100mg, 1g	\$450, \$750, \$1,250, \$4,450
MedChemExpress	HY-12053	>98%	10mM*1mL, 5mg, 10mg, 50mg, 100mg	Contact for pricing
DC Chemicals	DC7980	>98%	Contact for quantities	Contact for pricing
AOBIOUS	AOB8607	>98%	5mg, 10mg, 25mg, 50mg, 100mg	\$157.25, \$266.40, \$564.25, \$962.00, \$1,665.00

Storage and Stability

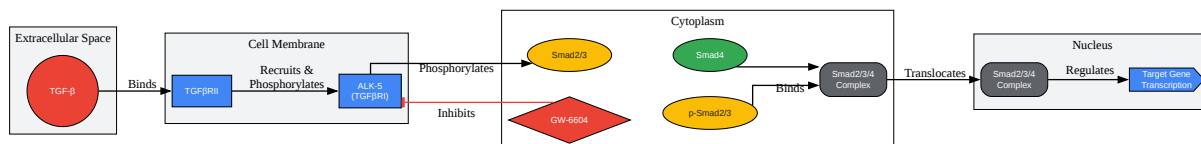
GW-6604 should be stored as a solid powder at -20°C for long-term stability (up to 2 years). For short-term storage, it can be kept at 4°C. Stock solutions prepared in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] It is recommended to protect the compound from light.^[2]

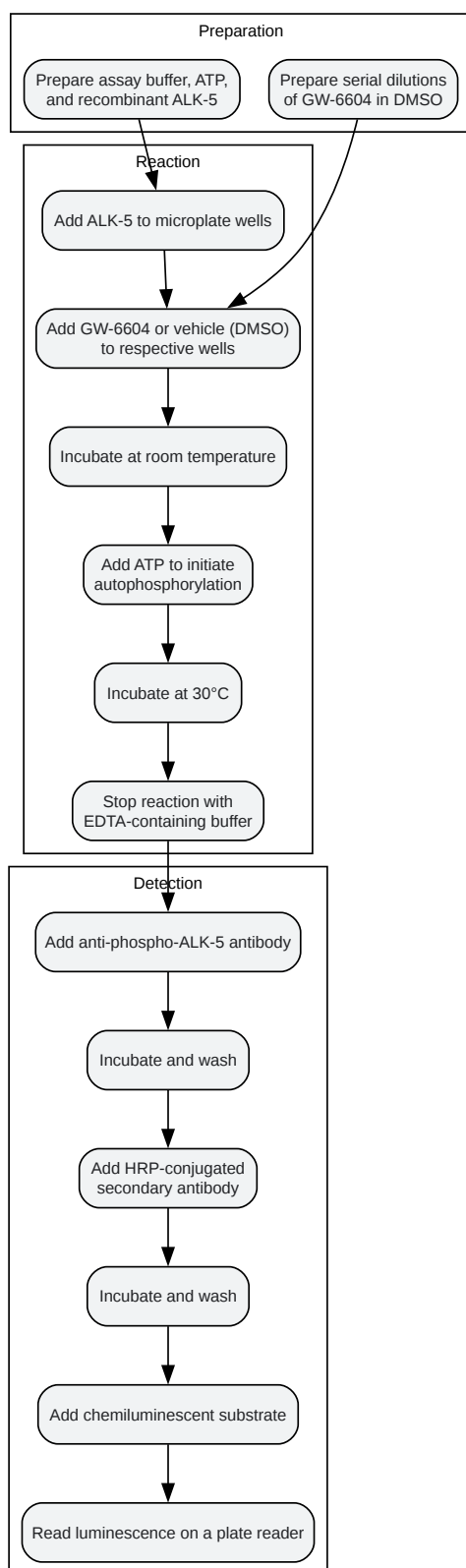
Mechanism of Action and Biological Activity

GW-6604 is a potent and selective inhibitor of ALK-5, also known as the TGF- β type I receptor (TGF β RI).^{[1][2][3][4]} By inhibiting ALK-5, **GW-6604** effectively blocks the downstream signaling cascade initiated by TGF- β .

TGF- β /ALK-5 Signaling Pathway

The TGF- β signaling pathway plays a crucial role in various cellular processes, including proliferation, differentiation, apoptosis, and extracellular matrix production. The binding of TGF- β to its type II receptor (TGF β RII) leads to the recruitment and phosphorylation of the type I receptor, ALK-5. Activated ALK-5 then phosphorylates intracellular mediators Smad2 and Smad3, which subsequently form a complex with Smad4. This complex translocates to the nucleus and regulates the transcription of target genes.





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